

An In-Depth Technical Guide to the Isomers of 3-Aminoadipic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Aminoadipic acid

CAS No.: 5427-96-3

Cat. No.: B1216850

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Aminoadipic acid, a non-proteinogenic amino acid, possesses a chiral center at its third carbon, giving rise to (R)- and (S)-enantiomers. While its structural isomer, 2-aminoadipic acid, is a well-characterized intermediate in lysine metabolism with distinct and potent biological activities for each of its enantiomers, **3-aminoadipic acid** remains a comparatively under-investigated molecule.^{[1][2][3]} This technical guide provides a comprehensive overview of the stereoisomers of **3-aminoadipic acid**, addressing their synthesis, separation, and characterization. Drawing parallels with its more studied counterpart, this document explores the potential for stereospecific biological activities and outlines future research directions. This guide is intended to be a foundational resource for researchers in medicinal chemistry, pharmacology, and metabolic studies, aiming to stimulate further investigation into the unique properties and potential applications of each **3-aminoadipic acid** enantiomer.

Introduction to 3-Aminoadipic Acid and its Stereoisomerism

Chemical Structure and Nomenclature

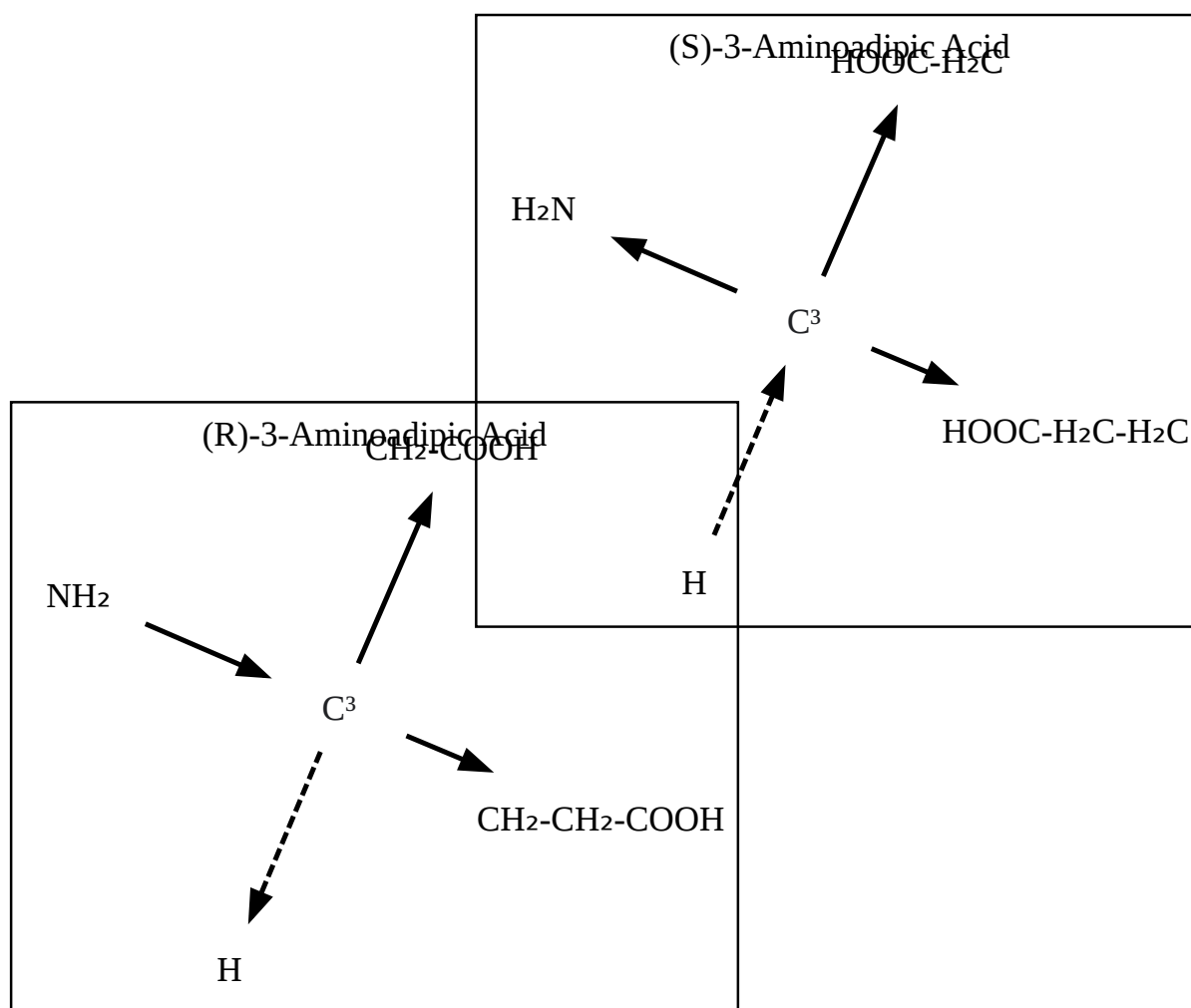
3-Aminoadipic acid, systematically named 3-aminohexanedioic acid, is a dicarboxylic acid with an amino group at the C-3 position. Its chemical formula is $C_6H_{11}NO_4$, and it has a molecular weight of 161.16 g/mol. The presence of two carboxylic acid groups and one amino group makes it an acidic amino acid.

The Chiral Center and Enantiomers: (R)- and (S)-3-Aminoadipic Acid

The third carbon atom of **3-aminoadipic acid** is a stereocenter, as it is bonded to four different groups: a hydrogen atom, an amino group, a carboxymethyl group ($-CH_2-COOH$), and a carboxyethyl group ($-CH_2-CH_2-COOH$). This chirality results in the existence of two non-superimposable mirror images, or enantiomers:

- (S)-3-aminohexanedioic acid
- (R)-3-aminohexanedioic acid

The absolute configuration of each enantiomer is designated using the Cahn-Ingold-Prelog (CIP) priority rules. It is crucial to distinguish these from the D/L notation, which is historically used for amino acids and relates the configuration to that of glyceraldehyde. In many cases, but not universally, the L-amino acids correspond to the (S)-configuration.



[Click to download full resolution via product page](#)

Figure 1: Stereoisomers of 3-Aminoadipic Acid

The Importance of Stereochemistry in Biological Systems

The three-dimensional structure of a molecule is paramount in determining its biological activity.[4] Enantiomers can exhibit vastly different pharmacological and toxicological profiles due to their differential interactions with chiral biological macromolecules such as enzymes and receptors.

A compelling precedent is set by the isomers of 2-aminoadipic acid (α -aminoadipic acid):

- L- α -Aminoadipic acid is a known selective gliotoxin, inducing apoptosis in astrocytes.[5]
- D- α -Aminoadipic acid, in contrast, shows significantly less toxicity to glial cells and acts as an antagonist at the N-methyl-D-aspartate (NMDA) receptor.[5]

This stark difference in the biological effects of the 2-aminoadipic acid enantiomers underscores the critical need to study the individual (R)- and (S)-isomers of **3-aminoadipic acid** to elucidate their unique biological functions and therapeutic potential.

Synthesis and Resolution of 3-Aminoadipic Acid Isomers

The preparation of enantiomerically pure **3-aminoadipic acid** can be approached through two main strategies: racemic synthesis followed by chiral resolution, or direct stereoselective synthesis.

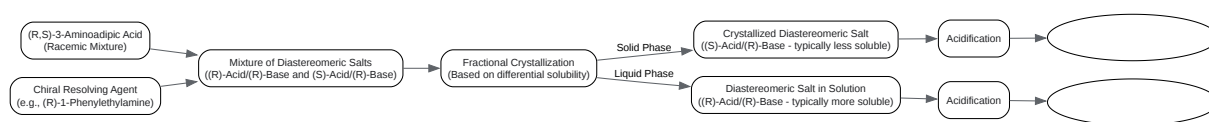
Racemic Synthesis of 3-Aminoadipic Acid

A general and robust method for the synthesis of racemic **3-aminoadipic acid** can be adapted from established methodologies for amino acid synthesis, such as the Strecker synthesis or amination of an appropriate precursor. A plausible, though not yet published, route could involve the Michael addition of an amine to a suitable α,β -unsaturated dicarboxylic acid derivative.

Chiral Resolution of Racemic 3-Aminoadipic Acid

Chiral resolution is a widely used technique to separate a racemic mixture into its constituent enantiomers.[6] For amino acids, the formation of diastereomeric salts is a common and effective method.

This method involves reacting the racemic amino acid with a chiral resolving agent, which is an enantiomerically pure acid or base. This reaction forms a pair of diastereomeric salts. Diastereomers have different physical properties, such as solubility, which allows for their separation by fractional crystallization. Once separated, the resolving agent can be removed to yield the pure enantiomers of the original amino acid.



[Click to download full resolution via product page](#)

Figure 2: Workflow for Chiral Resolution via Diastereomeric Salt Formation

The following is a general, adaptable protocol for the chiral resolution of racemic **3-aminoadipic acid**. Optimization of the solvent system and stoichiometry is essential for successful separation.

Materials:

- Racemic **3-aminoadipic acid**
- Chiral resolving agent (e.g., (R)-(+)-1-phenylethylamine or (S)-(-)-1-phenylethylamine)
- Solvent (e.g., methanol, ethanol, water, or mixtures thereof)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Filtration apparatus
- Polarimeter

Procedure:

- Salt Formation: Dissolve one equivalent of racemic **3-aminoadipic acid** in a minimal amount of a suitable hot solvent. In a separate flask, dissolve one equivalent of the chiral resolving agent in the same solvent.

- Crystallization: Slowly add the resolving agent solution to the amino acid solution with stirring. Allow the mixture to cool slowly to room temperature, and then potentially to a lower temperature (e.g., 4 °C) to induce crystallization of the less soluble diastereomeric salt.
- Isolation: Collect the crystals by filtration and wash them with a small amount of cold solvent. The filtrate contains the more soluble diastereomeric salt.
- Enantiomer Regeneration:
 - From the crystals: Dissolve the collected crystals in water and acidify with HCl to a low pH (e.g., pH 1-2). This will protonate the amino acid and the resolving agent. The resolving agent can be removed by extraction with an organic solvent (e.g., diethyl ether). The aqueous layer, containing the hydrochloride salt of one enantiomer of **3-aminoadipic acid**, can then be neutralized to the isoelectric point to precipitate the pure enantiomer.
 - From the filtrate: Treat the filtrate in a similar manner to recover the other enantiomer.
- Purity Assessment: Determine the enantiomeric purity of the separated products using chiral HPLC and measure the optical rotation using a polarimeter.

Approaches to Stereoselective Synthesis

While a specific stereoselective synthesis for **3-aminoadipic acid** is not yet prominent in the literature, several modern synthetic strategies could be adapted for this purpose. These include:

- Asymmetric Hydrogenation: Hydrogenation of a suitable prochiral enamine or imine precursor using a chiral catalyst (e.g., a rhodium or ruthenium complex with a chiral phosphine ligand).
- Enzymatic Synthesis: The use of enzymes, such as transaminases, which can exhibit high stereoselectivity in the amination of a keto-acid precursor.
- Chiral Auxiliary-Mediated Synthesis: Covalent attachment of a chiral auxiliary to a precursor molecule to direct the stereochemical outcome of a subsequent reaction, followed by removal of the auxiliary.

Analytical Characterization of 3-Aminoadipic Acid Isomers

Chiral High-Performance Liquid Chromatography (HPLC)

Chiral HPLC is the gold standard for the analytical separation and quantification of enantiomers.[7][8] This technique utilizes a chiral stationary phase (CSP) that interacts differently with each enantiomer, leading to different retention times.

Several types of CSPs are effective for the separation of amino acid enantiomers:

- **Macrocyclic Glycopeptide-Based CSPs** (e.g., Teicoplanin, Vancomycin): These are versatile CSPs that can separate a wide range of polar and ionic compounds, including underivatized amino acids.
- **Crown Ether-Based CSPs**: These are particularly effective for the separation of primary amines, including amino acids.
- **Pirkle-Type CSPs**: These often require derivatization of the amino acid (e.g., to its N-3,5-dinitrobenzoyl derivative) to achieve separation.

Instrumentation:

- HPLC system with a UV or Mass Spectrometric (MS) detector
- Chiral column (e.g., Astec CHIROBIOTIC T, SUMICHIRAL OA series)

Procedure:

- **Column Selection**: Based on the properties of **3-aminoadipic acid** (a polar, zwitterionic molecule), a macrocyclic glycopeptide-based CSP is a logical starting point for the separation of the underivatized enantiomers.
- **Mobile Phase Selection**:

- Reversed-Phase Mode: A typical mobile phase would consist of a mixture of an aqueous buffer (e.g., ammonium acetate or formic acid in water) and an organic modifier (e.g., methanol or acetonitrile).
- Polar Organic Mode: This mode uses a polar organic solvent (e.g., acetonitrile) with a small amount of an acid and a base (e.g., acetic acid and triethylamine).
- Optimization: Systematically vary the mobile phase composition, pH, and column temperature to achieve baseline separation of the two enantiomers.
- Detection: Monitor the elution of the enantiomers using a UV detector (if the molecule has a chromophore or is derivatized) or a mass spectrometer for sensitive and specific detection.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. [9][10] While standard ^1H and ^{13}C NMR spectra of the two enantiomers of **3-aminoadipic acid** will be identical, NMR can be used to confirm the structure and, with the use of chiral derivatizing agents, to determine enantiomeric purity.

Based on the structure of **3-aminoadipic acid** and known chemical shifts of similar compounds like adipic acid, the following spectral features can be anticipated:[11][12]

- ^1H NMR:
 - A multiplet for the proton at C-3.
 - Complex multiplets for the methylene protons at C-2, C-4, and C-5.
 - The chemical shifts of these protons will be influenced by the solvent and pH.
- ^{13}C NMR:
 - Two signals for the carboxylic acid carbons (C-1 and C-6) in the range of 170-180 ppm. [13]
 - A signal for the C-3 carbon (bearing the amino group) around 50-60 ppm.

- Signals for the methylene carbons (C-2, C-4, C-5) in the aliphatic region (20-40 ppm).

To determine the enantiomeric excess (ee) of a sample of **3-aminoadipic acid** using NMR, a chiral derivatizing agent (e.g., Mosher's acid) can be used. This agent reacts with the amino group of both enantiomers to form a pair of diastereomers. The NMR spectra of these diastereomers will not be identical, and the integration of specific, well-resolved signals can be used to quantify the ratio of the two enantiomers.

Biological Significance and Pharmacological Potential

As of this writing, the specific biological activities of the (R)- and (S)-enantiomers of **3-aminoadipic acid** have not been extensively reported in the peer-reviewed literature. This represents a significant and exciting area for future research.

The Precedent of 2-Aminoadipic Acid Isomers: A Tale of Two Molecules

The pronounced and divergent biological activities of the enantiomers of 2-aminoadipic acid provide a strong rationale for investigating the isomers of **3-aminoadipic acid**.^[1] It is highly probable that the (R)- and (S)-enantiomers of **3-aminoadipic acid** will also exhibit distinct interactions with biological targets.

Isomer	Known Biological Activities
L-2-Aminoadipic Acid	Intermediate in lysine metabolism, selective gliotoxin, inhibitor of glutamate transporters. ^[1] ^[5]
D-2-Aminoadipic Acid	Selective antagonist at the NMDA receptor, precursor in some antibiotic biosyntheses. ^[5]

Table 1: Comparative Biological Activities of 2-Aminoadipic Acid Isomers

Postulated Roles of (R)- and (S)-3-Aminoadipic Acid

Given its structural similarity to other dicarboxylic amino acids like glutamate, aspartate, and 2-aminoadipic acid, it is plausible that the enantiomers of **3-aminoadipic acid** could interact with:

- Glutamate receptors: One or both enantiomers may act as agonists or antagonists at NMDA, AMPA, or kainate receptors.
- Amino acid transporters: They may be substrates or inhibitors of transporters for acidic amino acids.
- Metabolic enzymes: They could potentially be substrates or inhibitors of enzymes involved in amino acid metabolism.

Future Directions for Research

The field is wide open for the investigation of the stereoisomers of **3-aminoadipic acid**. Key research questions include:

- Development of robust stereoselective synthetic routes: To enable the large-scale production of each enantiomer for biological testing.
- Pharmacological profiling: Systematic screening of the (R)- and (S)-enantiomers against a panel of neurological and metabolic targets.
- Metabolomic studies: Investigating the potential role of **3-aminoadipic acid** as a metabolic intermediate or biomarker in health and disease.
- Toxicology studies: Assessing the safety profile of each enantiomer.

Summary and Conclusion

3-Aminoadipic acid presents a fascinating case of a chiral molecule with unexplored potential. While the scientific literature is currently sparse regarding the specific properties of its (R)- and (S)-enantiomers, the principles of stereochemistry and the compelling example of its isomer, 2-aminoadipic acid, strongly suggest that these two molecules will have distinct biological activities. This guide has provided a foundational framework for the synthesis, separation, and characterization of these isomers, offering adaptable protocols and highlighting the critical need for further research. The elucidation of the unique pharmacological profiles of (R)- and (S)-**3-**

aminoadipic acid could unveil novel therapeutic agents or research tools for a variety of biological systems.

References

- Metabolite 2-aminoadipic acid: implications for metabolic disorders and therapeutic opportunities. (2025). Frontiers in Endocrinology. [\[Link\]](#)
- Fungus - Wikipedia. (n.d.). [\[Link\]](#)
- Alpha-aminoadipic acid. (2023). biocrates. [\[Link\]](#)
- The lysine derivative aminoadipic acid, a biomarker of protein oxidation and diabetes-risk, induces production of reactive oxygen species and impairs trypsin secretion in mouse pancreatic acinar cells. (2020). ResearchGate. [\[Link\]](#)
- Aminoadipic acid aggravates atherosclerotic vascular inflammation through ROS/TXNIP/NLRP3 pathway, a harmful microbial metabolite reduced by paeonol. (2024). ResearchGate. [\[Link\]](#)
- α -Amino adipate pathway - Wikipedia. (n.d.). [\[Link\]](#)
- (R)- α -Aminoadipic Acid: A Versatile Precursor for the Synthesis of D-Amino Acids. (n.d.). PMC. [\[Link\]](#)
- A New Synthesis of DL-Lysine-6-C14 and DL- α -Aminoadipic Acid-6-C14 1. (1954). Journal of the American Chemical Society. [\[Link\]](#)
- Metabolite 2-aminoadipic acid: implications for metabolic disorders and therapeutic opportunities. (2024). Frontiers. [\[Link\]](#)
- New Synthesis of α -Aminoadipic Acid. (1950). Journal of the American Chemical Society. [\[Link\]](#)
- Studies in lysine biosynthesis. III. Enzymatic reduction of alpha-aminoadipic acid: isolation and some properties of the enzyme. (1962). PubMed. [\[Link\]](#)
- Alpha amino acid synthesis. (n.d.). Khan Academy. [\[Link\]](#)

- Enantioselective synthesis of the excitatory amino acid (1S,3R)-1-aminocyclopentane-1,3-dicarboxylic acid. (1995). PubMed. [\[Link\]](#)
- Showing NP-Card for Amino adipic acid (NP0000144). (n.d.). NP-MRD. [\[Link\]](#)
- A high-resolution solid-state ^{13}C -NMR study on [1- ^{13}C]Ala and [3- ^{13}C]Ala and [1- ^{13}C]Leu and Val-labelled bacteriorhodopsin. Conformation and dynamics of transmembrane helices, loops and termini, and hydration-induced conformational change. (1993). PubMed. [\[Link\]](#)
- A Comparison of the Effects of Isomers of Alpha-Amino adipic Acid and 2-amino-4-phosphonobutyric Acid on the Light Response of the müller Glial Cell and the Electroretinogram. (1984). PubMed. [\[Link\]](#)
- Amino Acid Chirality: Stereospecific Conversion and Physiological Implications. (2023). ACS Omega. [\[Link\]](#)
- ^{13}C NMR analysis of peptides and amino acids. (2020). Steelyard Analytics, Inc.. [\[Link\]](#)
- Elucidating Chiral Resolution of Aromatic Amino Acids Using Glycopeptide Selectors: A Combined Molecular Docking and Chromatographic Study. (2024). PMC. [\[Link\]](#)
- (a) Determination of enantiomeric purities by chiral HPLC analysis of... (n.d.). ResearchGate. [\[Link\]](#)
- Concise enantioselective synthesis of non-proteinogenic α -amino acids via an organocatalytic Mannich-type reaction. (2018). Chemical Communications. [\[Link\]](#)
- Stereoisomerism and muscarinic receptor agonists: synthesis and effects of the stereoisomers of 3-[5-(3-amino-1,2,4-oxadiazol)yl]-1- azabicyclo[2.2.1]heptane. (1996). PubMed. [\[Link\]](#)
- Chiral resolution - Wikipedia. (n.d.). [\[Link\]](#)
- ^1H NMR Chemical Shifts. (n.d.). Organic Chemistry Data. [\[Link\]](#)
- ^1H -NMR spectrum of adipic acid. (n.d.). ResearchGate. [\[Link\]](#)

- Enantioselective synthesis of α -amino ketones through palladium-catalyzed asymmetric arylation of α -keto imines. (2022). PubMed Central. [\[Link\]](#)
- Role of Stereochemistry on the Biological Activity of Nature-Inspired 3-Br-Acivicin Isomers and Derivatives. (2023). MDPI. [\[Link\]](#)
- ^{13}C NMR Spectroscopic Studies of Intra- and Intermolecular Interactions of Amino Acid Derivatives and Peptide Derivatives in Solutions. (2018). MDPI. [\[Link\]](#)
- Chiral Columns for enantiomer separation by HPLC. (n.d.). Sumika Chemical Analysis Service. [\[Link\]](#)
- Recent Advances in Chiral Analysis of Proteins and Peptides. (2022). MDPI. [\[Link\]](#)
- Enantioselective synthesis of 1-aminoindene derivatives via asymmetric Brønsted acid catalysis. (2012). Chemical Communications. [\[Link\]](#)
- Chiral HPLC Separations. (n.d.). Phenomenex. [\[Link\]](#)
- ^1H NMR Spectrum (1D, 600 MHz, H_2O , experimental) (HMDB0000448). (n.d.). HMDB. [\[Link\]](#)
- Enantiomer Separation of Chiral Amines and Amino Acid Esters on Polysaccharide Phenylcarbamates Derived Chiral Stationary Phases. (2021). YAKHAK HOEJI. [\[Link\]](#)
- ^{13}C NMR shifts of amino acids and related compounds. (n.d.). ResearchGate. [\[Link\]](#)
- Quantitative ^1H Nuclear Magnetic Resonance (qNMR) of Aromatic Amino Acids for Protein Quantification. (2020). MDPI. [\[Link\]](#)
- ^{13}C -enrichment NMR spectroscopy: a tool to identify trophic markers and linkages. (2024). EPIC. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Metabolite 2-aminoadipic acid: implications for metabolic disorders and therapeutic opportunities - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Alpha-aminoadipic acid - biocrates \[biocrates.com\]](#)
- [3. \$\alpha\$ -Amino adipate pathway - Wikipedia \[en.wikipedia.org\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. A comparison of the effects of isomers of alpha-aminoadipic acid and 2-amino-4-phosphonobutyric acid on the light response of the müller glial cell and the electroretinogram - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Chiral resolution - Wikipedia \[en.wikipedia.org\]](#)
- [7. scas.co.jp \[scas.co.jp\]](#)
- [8. phx.phenomenex.com \[phx.phenomenex.com\]](#)
- [9. \$^{13}\text{C}\$ NMR analysis of peptides and amino acids | Steelyard Analytics, Inc. \[steelyardanalytics.com\]](#)
- [10. mdpi.com \[mdpi.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. hmdb.ca \[hmdb.ca\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Isomers of 3-Amino adipic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1216850/docs#an-in-depth-technical-guide-to-the-isomers-of-3-aminoadipic-acid\]](https://www.benchchem.com/product/b1216850/docs#an-in-depth-technical-guide-to-the-isomers-of-3-aminoadipic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)